

# 1H-1,2,4-Triazole-1-carboximidamide hydrochloride structure

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## Compound of Interest

Compound Name: 1H-1,2,4-Triazole-1-carboximidamide hydrochloride

Cat. No.: B102671

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An In-Depth Technical Guide to **1H-1,2,4-Triazole-1-carboximidamide Hydrochloride**: Structure, Synthesis, and Applications

## Introduction

**1H-1,2,4-Triazole-1-carboximidamide hydrochloride** is a versatile and highly functionalized organic compound of significant interest to the scientific community. Its structure, which uniquely combines a stable 1,2,4-triazole ring with a reactive carboximidamide (amidine) group, establishes it as a pivotal building block in numerous synthetic endeavors.<sup>[1]</sup> This guide, tailored for researchers, scientists, and professionals in drug development, offers a comprehensive exploration of its core attributes. We will delve into its structural characteristics, plausible synthetic pathways, analytical validation, and diverse applications, ranging from being a key intermediate in antiviral and antifungal agents to a valuable reagent in modern synthetic chemistry.<sup>[2][3]</sup> The stability imparted by the triazole moiety, coupled with the reactivity of the amidine group, makes it an indispensable tool for advancing research in pharmaceuticals, agrochemicals, and material science.<sup>[1][3]</sup>

## Chapter 1: Physicochemical Properties and Structural Elucidation

A thorough understanding of a compound's identity and properties is the foundation of its effective application. This chapter details the fundamental physicochemical characteristics and

dissects the key structural features of **1H-1,2,4-Triazole-1-carboximidamide hydrochloride**.

## Chemical Identity and Properties

The compound is consistently identified by the following parameters across chemical literature and supplier databases.

Identifier	Value	Reference(s)
IUPAC Name	1H-1,2,4-Triazole-1-carboximidamide hydrochloride	[2]
Synonyms	1-Amidino-1,2,4-triazole HCl, 1,2,4-Triazole-1-carboxamidine HCl	[1][2]
CAS Number	19503-26-5	[1][2][4]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> N <sub>5</sub> ·HCl	[1][5]
Molecular Weight	147.57 g/mol	[1][4][5]
Appearance	White to almost white crystalline powder	[1]
Melting Point	188 - 220 °C	[1][2][5]
Purity	≥98% (HPLC)	[4][6]
Storage	2-8 °C, inert atmosphere	[1][2]

## Structural Analysis

The functionality of **1H-1,2,4-Triazole-1-carboximidamide hydrochloride** is derived directly from its two primary structural components: the aromatic triazole ring and the exocyclic carboximidamide group.

Caption: Structure of **1H-1,2,4-Triazole-1-carboximidamide hydrochloride**.

- **1,2,4-Triazole Ring:** This five-membered aromatic heterocycle is a cornerstone of many biologically active molecules. Its key features include high stability, the capacity for hydrogen

bonding (acting as both donor and acceptor), and a dipole character that facilitates strong interactions with biological receptors.[7] In medicinal chemistry, the 1,2,4-triazole ring is recognized as a "privileged scaffold" and is an integral component of numerous antifungal drugs where it coordinates with the heme iron of cytochrome P450 enzymes.[7]

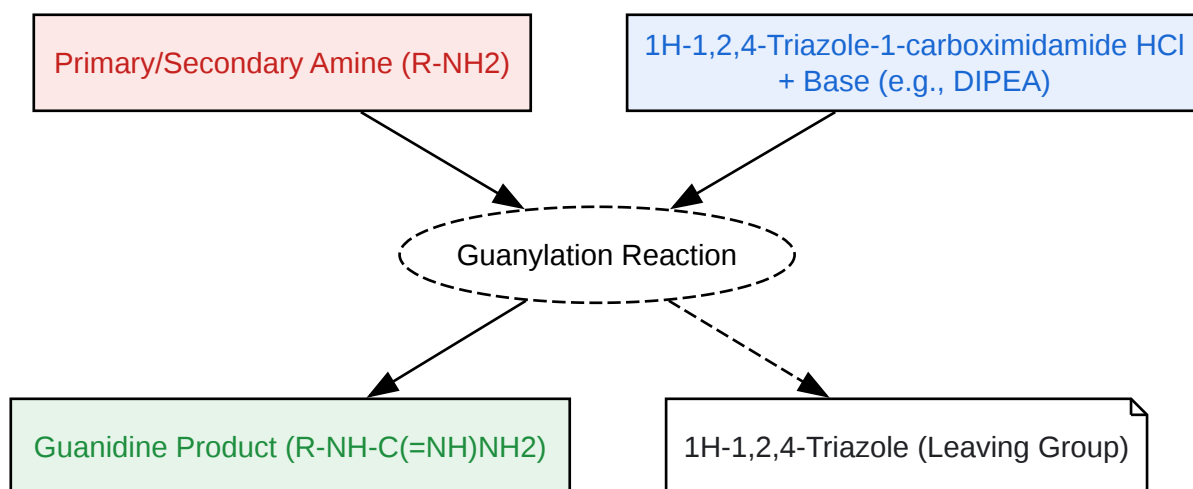
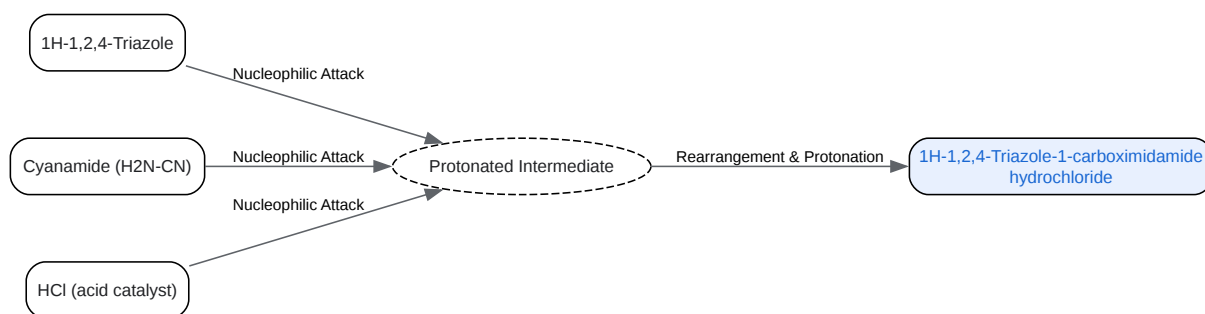
- **Carboximidamide Group:** This functional group, often referred to as an amidine, is attached to the N1 position of the triazole ring. It is a strong base that is protonated at physiological pH, existing as a resonance-stabilized cation. This positive charge is crucial for its primary application as an efficient guanylation agent—a reagent that transfers a guanidinyll moiety to nucleophiles like amines.[8][9] The 1,2,4-triazole portion acts as an excellent leaving group, facilitating this transfer.
- **Hydrochloride Salt:** The compound is supplied as a hydrochloride salt to enhance its stability, improve its crystalline nature, and increase its solubility in polar solvents for easier handling and reaction setup.

## Chapter 2: Synthesis and Mechanistic Insights

The synthesis of **1H-1,2,4-Triazole-1-carboximidamide hydrochloride** leverages fundamental principles of heterocyclic and amine chemistry. A logical and industrially scalable approach involves the direct guanylation of 1H-1,2,4-triazole.

### Synthetic Strategy: The Principle of Direct N-Guanylation

The most direct pathway to the target compound is the reaction of 1H-1,2,4-triazole with a suitable guanylation agent. While various such agents exist, a common and effective choice is cyanamide or a derivative under acidic conditions. The causality behind this choice is straightforward: 1H-1,2,4-triazole acts as a nitrogen nucleophile, attacking the electrophilic carbon of the guanylation agent. The acidic medium activates the guanylation agent and facilitates the reaction.



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